

Technical Guide: Stability and Storage of 5'-DMT-3'-TBDMS-Bz-rA

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Compound of Interest

Compound Name: 5'-DMT-3'-TBDMS-Bz-rA

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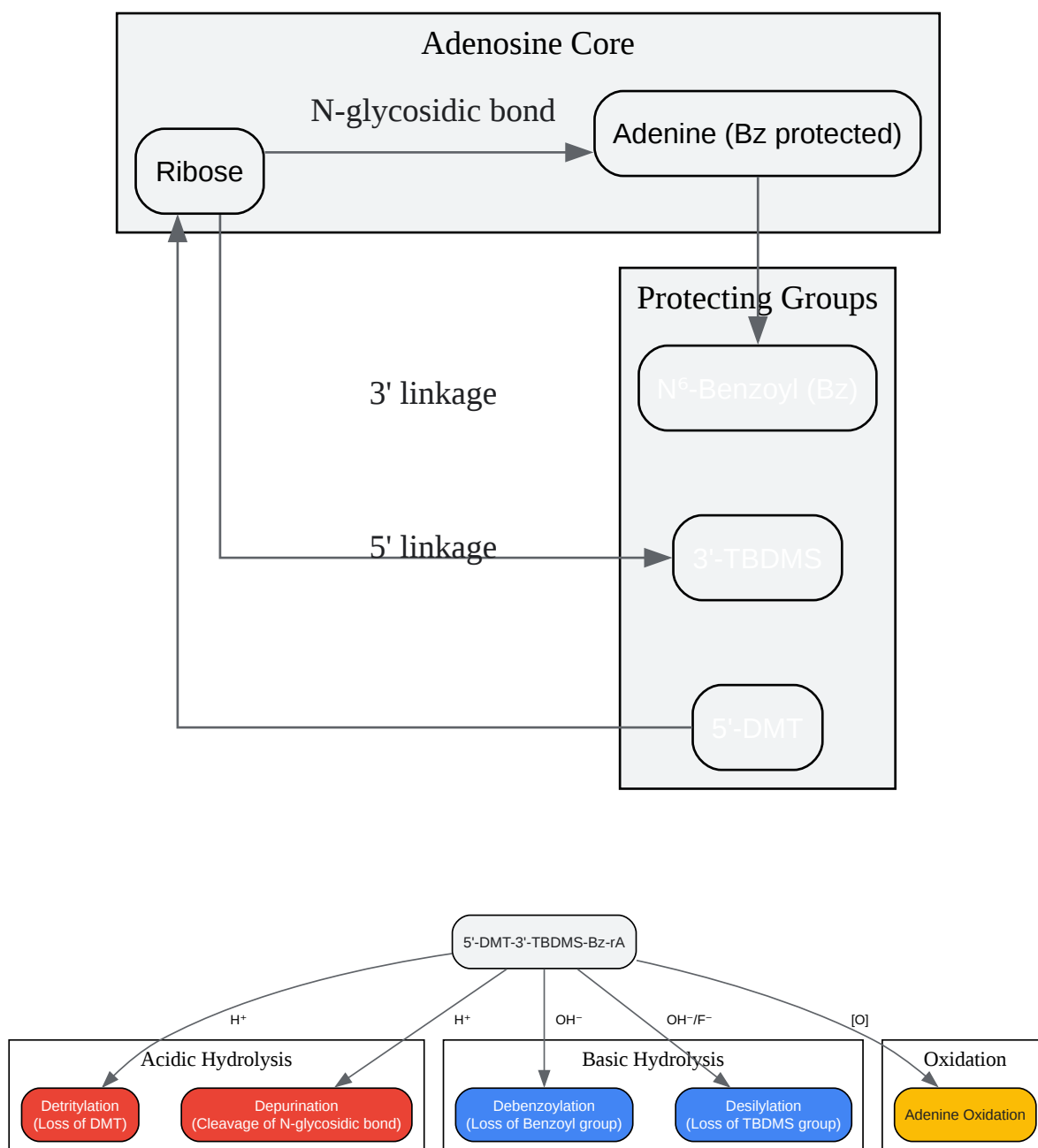
Introduction

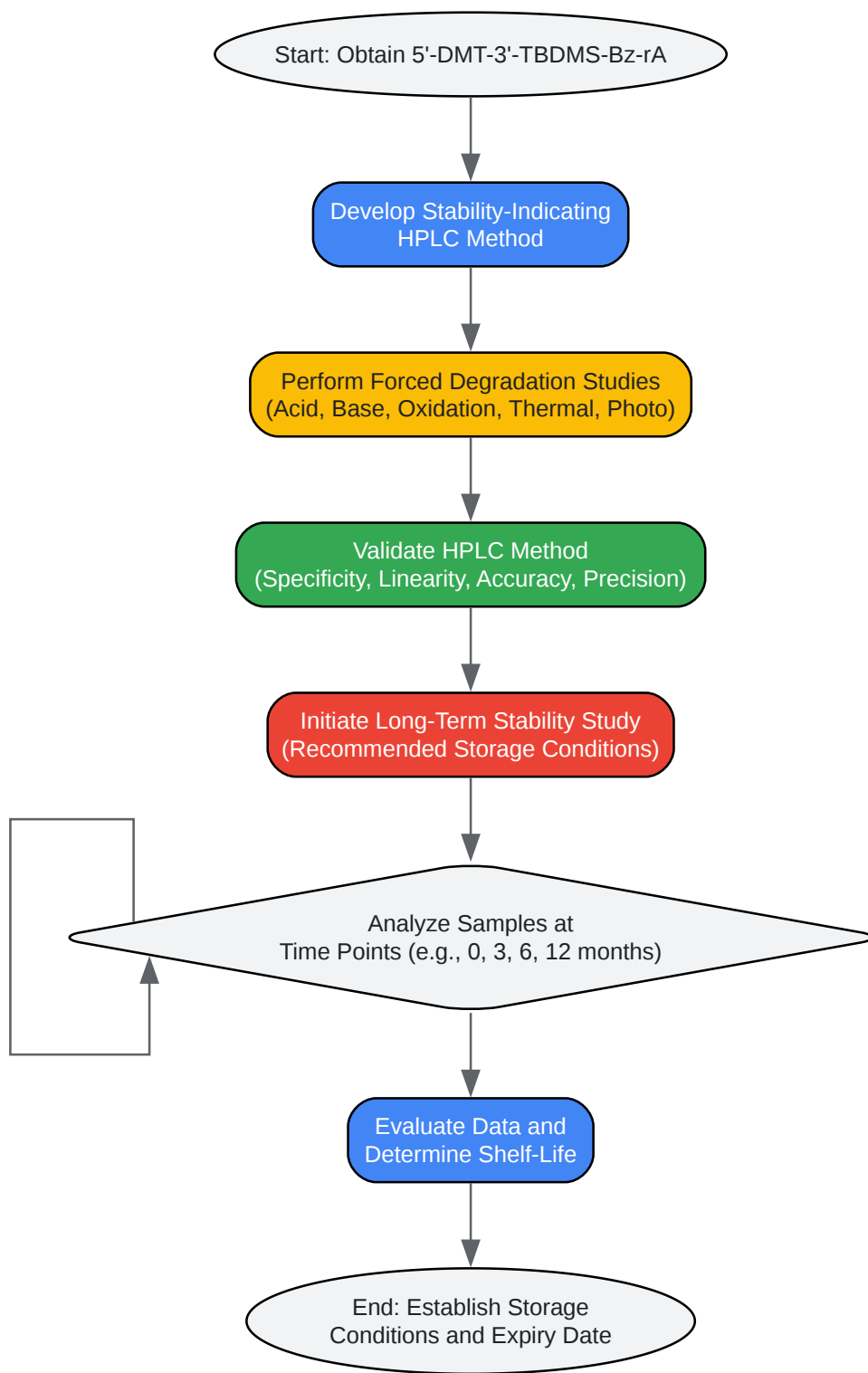
5'-O-(4,4'-Dimethoxytrityl)-3'-O-(tert-butyldimethylsilyl)-N⁶-benzoyl-adenosine (**5'-DMT-3'-TBDMS-Bz-rA**) is a crucial protected ribonucleoside building block used in the chemical synthesis of RNA oligonucleotides. The strategic placement of the dimethoxytrityl (DMT) group at the 5' position, the tert-butyldimethylsilyl (TBDMS) group at the 3' position, and the benzoyl (Bz) group on the exocyclic amine of adenosine ensures regioselective chain elongation and prevents unwanted side reactions during solid-phase phosphoramidite chemistry. The purity and stability of this reagent are paramount for the successful synthesis of high-fidelity RNA molecules for therapeutic and research applications, including siRNA, antisense oligonucleotides, and aptamers.

This technical guide provides an in-depth overview of the stability of **5'-DMT-3'-TBDMS-Bz-rA** and outlines recommended storage conditions to ensure its integrity. It also details experimental protocols for stability assessment and illustrates potential degradation pathways.

Chemical Structure

The chemical structure of **5'-DMT-3'-TBDMS-Bz-rA** incorporates three key protecting groups, each serving a specific purpose in RNA synthesis.





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